

Technical Guide to the Safety of Methyl 3-amino-4-phenylbutanoate

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Compound of Interest

Compound Name: Methyl 3-amino-4-phenylbutanoate

Cat. No.: B148676

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Disclaimer: This document is intended for informational purposes for qualified professionals. A comprehensive Safety Data Sheet (SDS) for **Methyl 3-amino-4-phenylbutanoate** (CAS No. 129042-93-9) with complete quantitative data is not readily available in the public domain. The information presented herein is compiled from available supplier data for the specified compound and supplemented with information from the SDS of its hydrochloride salt, (R)-**Methyl 3-amino-4-phenylbutanoate** hydrochloride (CAS No. 178665-35-5). All data derived from analogues are clearly marked.

Chemical Identification

Identifier	Value	Source
Chemical Name	Methyl 3-amino-4-phenylbutanoate	CymitQuimica[1][2]
CAS Number	129042-93-9	CymitQuimica[1][2]
Molecular Formula	C ₁₁ H ₁₅ NO ₂	CymitQuimica[1]
Molecular Weight	193.24 g/mol	CymitQuimica[1]

Physical and Chemical Properties

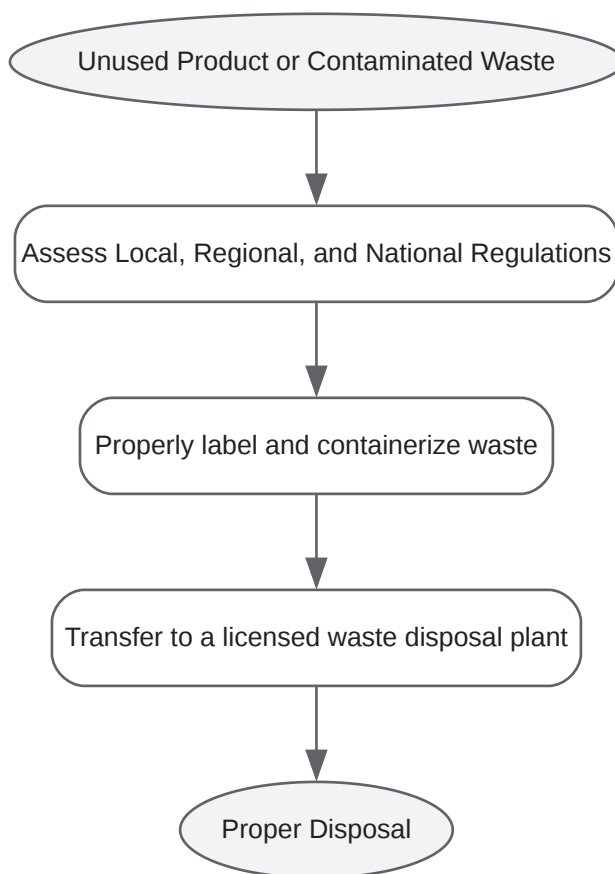
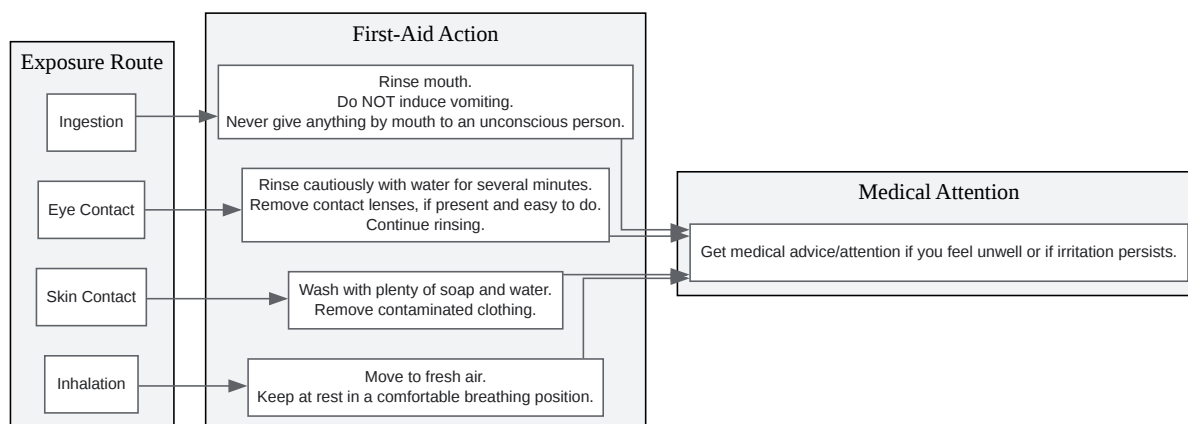
Detailed quantitative physical and chemical property data for **Methyl 3-amino-4-phenylbutanoate** is limited. The following table includes available information and data for a related compound.

Property	Value	Compound	Source
Appearance	Data not available	Methyl 3-amino-4-phenylbutanoate	-
Odor	Data not available	Methyl 3-amino-4-phenylbutanoate	-
Melting Point	Data not available	Methyl 3-amino-4-phenylbutanoate	-
Boiling Point	Data not available	Methyl 3-amino-4-phenylbutanoate	-
Stability	Stable under recommended temperatures and pressures.	(R)-Methyl 3-amino-4-phenylbutanoate hydrochloride	AK Scientific, Inc.[3]

Hazard Identification and GHS Classification

A definitive GHS classification for **Methyl 3-amino-4-phenylbutanoate** is not available. The following classification is for (R)-**Methyl 3-amino-4-phenylbutanoate** hydrochloride and should be considered indicative of potential hazards.

GHS Pictograms (for analogue)



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References

- 1. Methyl 3-Amino-4-Phenylbutanoate | CymitQuimica [cymitquimica.com]
- 2. Methyl 3-Amino-4-Phenylbutanoate | CymitQuimica [cymitquimica.com]
- 3. aksci.com [aksci.com]
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